

aqueous chemistry of inorganic bromamines

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Compound of Interest

Compound Name: Bromamine

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An In-depth Technical Guide to the Aqueous Chemistry of Inorganic **Bromamines**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Inorganic **bromamines**, including monobromamine (NH_2Br), dibromamine (NHBr_2), and tribromamine (NBr_3), are highly reactive bromine-containing compounds formed from the reaction of bromine or hypobromite with ammonia. Their chemistry in aqueous solutions is complex and of significant interest in fields such as water disinfection, where they can act as both effective biocides and precursors to disinfection byproducts.^{[1][2]} This guide provides a comprehensive overview of the formation, speciation, decomposition, and reactivity of inorganic **bromamines**, supported by quantitative data, detailed experimental protocols, and reaction pathway visualizations.

Formation and Speciation of Inorganic Bromamines

The formation and distribution of inorganic **bromamine** species are primarily governed by the pH of the solution and the molar ratio of bromine to ammonia.^{[3][4]} Monobromamine is typically favored at higher pH values and a high excess of ammonia.^[5] As the pH decreases and the bromine-to-ammonia ratio increases, the formation of dibromamine and subsequently tribromamine becomes more favorable.^{[4][5]}

The key formation reactions are as follows:

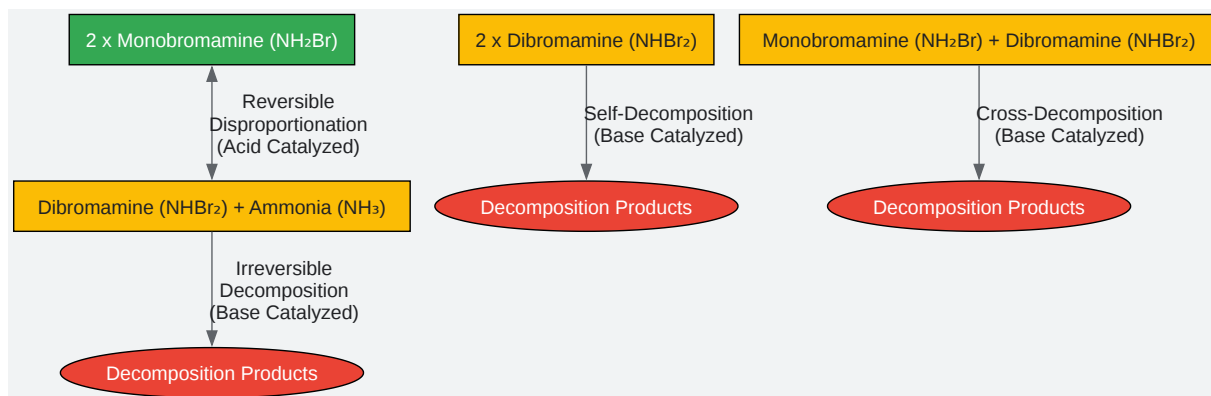
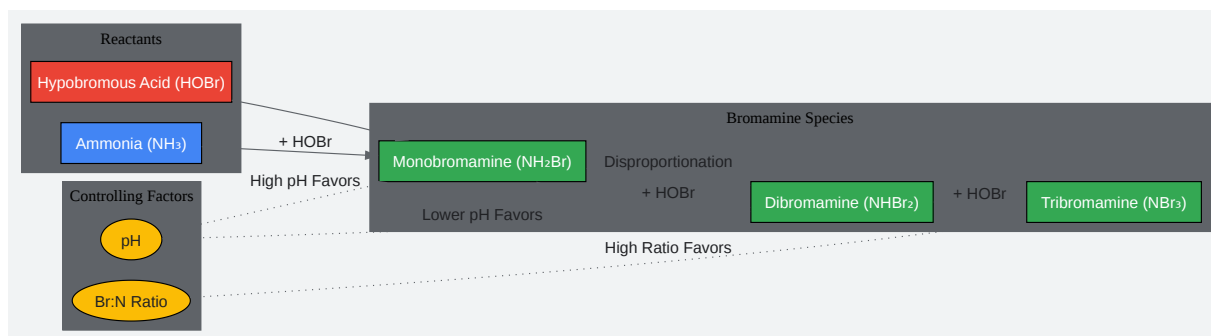
- Monobromamine Formation: $\text{NH}_3 + \text{HOBr} \rightleftharpoons \text{NH}_2\text{Br} + \text{H}_2\text{O}$

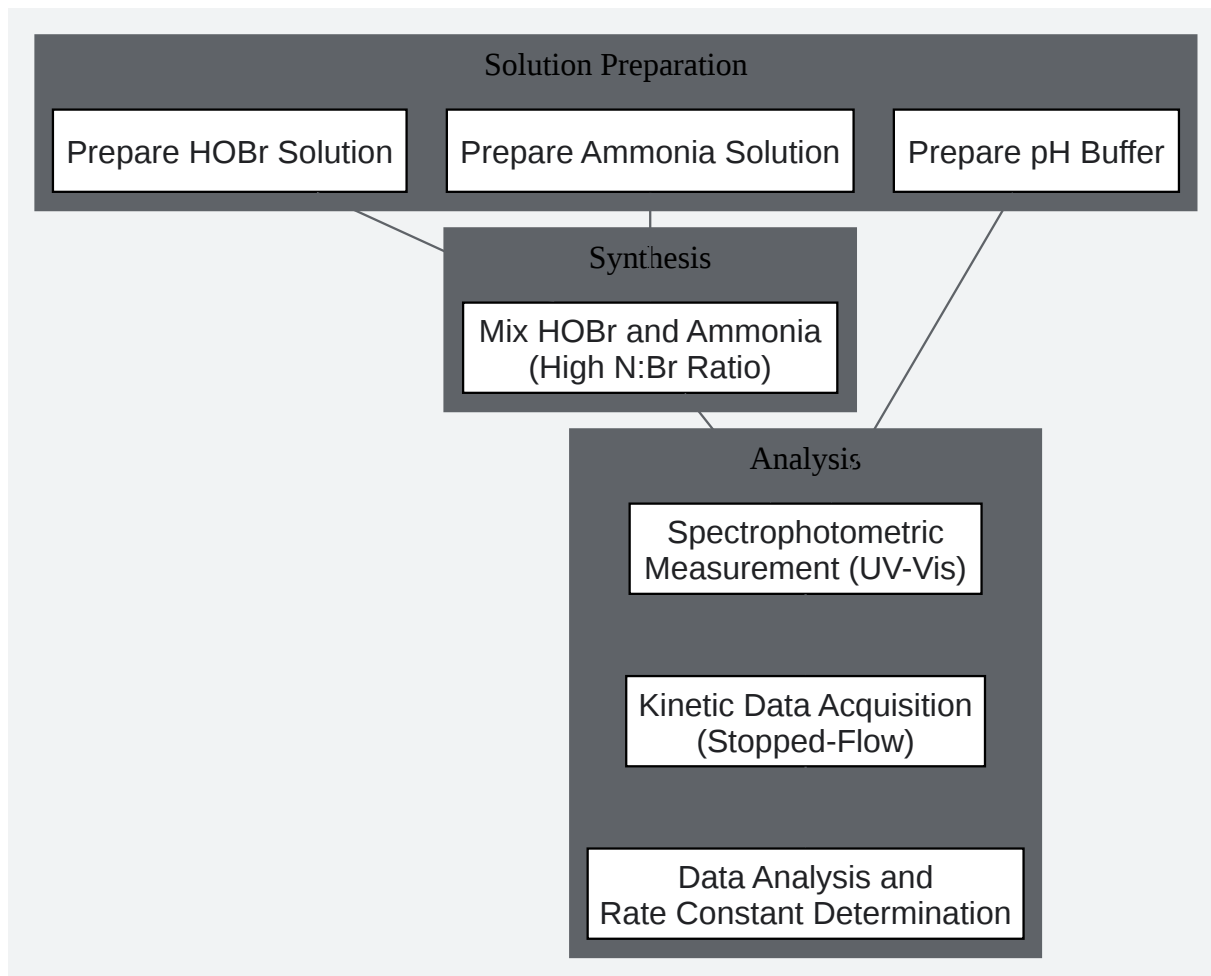
- **Dibromamine** Formation: $\text{NH}_2\text{Br} + \text{HOBr} \rightleftharpoons \text{NHBr}_2 + \text{H}_2\text{O}$
- **Tribromamine** Formation: $\text{NHBr}_2 + \text{HOBr} \rightleftharpoons \text{NBr}_3 + \text{H}_2\text{O}$

Additionally, **dibromamine** can be formed through the disproportionation of monobromamine, a reaction that is subject to general acid catalysis.^{[6][7]}



Visualization of Bromamine Formation and Speciation





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